

An In-depth Technical Guide to Key Organic Intermediates

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Compound of Interest

Compound Name: *Dimethylamino(phenyl)methanol*

Cat. No.: *B1248758*

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A Note on CAS Number 4707-56-6: Initial searches for chemical data related to CAS number 4707-56-6 did not yield specific information for a compound with this identifier. It is possible that this is a typographical error or refers to a substance not widely documented in public chemical databases. However, searches for numerically similar CAS numbers have revealed several compounds of significant interest to the research and drug development community. This guide will provide a comprehensive overview of three such compounds: Methyl 3,6-dimethylresorcyate (CAS 4707-47-5), 4-Phenylcyclohexanone (CAS 4894-75-1), and 4-Cyano-4-phenylcyclohexanone (CAS 25115-74-6). These compounds serve as valuable building blocks in organic synthesis and have applications ranging from fragrance chemistry to the development of novel therapeutics.

Methyl 3,6-dimethylresorcyate (CAS 4707-47-5)

Core Properties and Characteristics

Methyl 3,6-dimethylresorcyate, also known by trade names such as Evernyl® and Veramoss®, is a synthetic aromatic compound highly valued for its complex olfactory profile.^{[1][2]} It is a key component in perfumery, sought after for its characteristic mossy, woody, and phenolic scent, which is reminiscent of natural oakmoss absolute.^{[1][2]} Due to restrictions on the use of natural oakmoss extracts because of allergenic compounds like atranol and chloroatranol, Methyl 3,6-

dimethylresorcylate has become an essential ingredient for creating fougère and chypre fragrance accords in modern perfumery.[1]

This compound presents as a white to off-white crystalline powder and is stable under recommended storage conditions.[1][2] It is soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[3][4]

Applications and Research Interest

The primary application of Methyl 3,6-dimethylresorcylate is in the fragrance industry as a synthetic substitute for oakmoss.[5][6] Its powerful and persistent odor makes it a valuable fixative in perfume compositions.[2] Beyond its use in fine fragrances, it is also incorporated into a variety of consumer products, including automotive air fresheners and other household goods.[6]

In the realm of scientific research, this compound, also referred to as Methyl atratate, has been utilized in biological studies. For instance, it has been investigated for its role in studying the response of epithelial-mesenchymal transition factors in human prostate cancer cells to androgens.[3][4][7]

Synthesis and Production

Several synthetic routes to Methyl 3,6-dimethylresorcylate have been developed. One common method involves the aromatization of corresponding hydroxycyclohexenones, which can be achieved through dehydrogenation with a suitable N-haloimide.[3][4][7] The hydroxycyclohexenone intermediate can be prepared by reacting dimethylmalonate with 4-hexen-3-one and 5-chloro-3-hexanone, or by the reaction of methyl propionylacetate with an alkyl crotonate.[3][4] An alternative pathway begins with the carboxylation of the corresponding dimethyl-1,3-dihydroxybenzene, followed by esterification of the resulting dihydroxymethylbenzoic acid.[3][4] It can also be synthesized from atraric acid, which is extractable from natural sources like African plum leaf oil or Oak Moss Absolute, through an esterification reaction with methanol.[8][9]

4-Phenylcyclohexanone (CAS 4894-75-1)

Core Properties and Characteristics

4-Phenylcyclohexanone is an organic compound featuring a cyclohexanone ring substituted with a phenyl group.^[10] It typically appears as a white to off-white crystalline powder with a distinct aromatic odor.^{[10][11]} This compound is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[10] The presence of both a ketone functional group and an aromatic ring makes it a versatile intermediate in organic synthesis.^[10]

Applications in Synthesis and Drug Discovery

4-Phenylcyclohexanone is a valuable precursor in the synthesis of a variety of more complex molecules. It is notably used in the preparation of CCR2 antagonists, which are investigated for the treatment of inflammatory diseases such as rheumatoid arthritis and atherosclerosis.^[10]^[11] It also serves as a starting material for the synthesis of coumarins through dehydrogenation and Heck coupling reactions.^{[10][11]}

In materials science, 4-phenylcyclohexanone is utilized in the creation of liquid crystal materials.^{[12][13]} The carbonyl group can be chemically modified to introduce the molecule into liquid crystal monomers, which benefit from the orientational properties conferred by the phenyl and cyclohexyl groups.^[12] Furthermore, it has been used in the preparation of new cardo diamine monomers for the synthesis of polyamides and polyimides with high thermal stability and good mechanical properties.^{[11][14]}

The reactivity of 4-phenylcyclohexanone has been explored in various chemical transformations, including Ruthenium-catalyzed reactions with tributylamine and Wittig reactions with phosphorus ylides under microwave irradiation.^{[11][14]}

4-Cyano-4-phenylcyclohexanone (CAS 25115-74-6) Core Properties and Characteristics

4-Cyano-4-phenylcyclohexanone is a bifunctional molecule containing both a ketone and a nitrile group attached to a cyclohexane ring that is also substituted with a phenyl group.^{[15][16]} It is a white to pale yellow crystalline powder.^[16] This compound is used as an intermediate in organic synthesis, particularly in the creation of pharmaceutical and other specialty chemicals.^[17]

Role as a Pharmaceutical Intermediate

The primary documented use of 4-Cyano-4-phenylcyclohexanone is as a building block in the synthesis of pharmaceutical compounds and for research and development of new drugs.[17] Its chemical structure allows for a variety of synthetic modifications, making it a versatile starting point for creating diverse molecular scaffolds for drug discovery programs.

Summary of Physicochemical Properties

Property	Methyl 3,6-dimethylresorcylate	4-Phenylcyclohexanone	4-Cyano-4-phenylcyclohexanone
CAS Number	4707-47-5	4894-75-1	25115-74-6
Molecular Formula	C ₁₀ H ₁₂ O ₄ [8][18]	C ₁₂ H ₁₄ O[19]	C ₁₃ H ₁₃ NO[16][20]
Molecular Weight	196.20 g/mol [1][8][18]	174.24 g/mol [14]	199.25 g/mol [20]
Appearance	White to off-white crystalline powder[1]	White to off-white crystalline powder[11]	White to pale yellow crystals or powder[16]
Melting Point	141-146 °C[3][4]	73-77 °C[14][21]	110-119 °C[16]
Boiling Point	360.7±22.0 °C (Predicted)[4]	158-160 °C (at 12 mmHg)[22]	Not readily available
Solubility	Soluble in various organic solvents[3][4]	Soluble in organic solvents, limited in water[10]	Not readily available

Experimental Protocols

Synthesis of Methyl 3,6-dimethyl-resorcyate

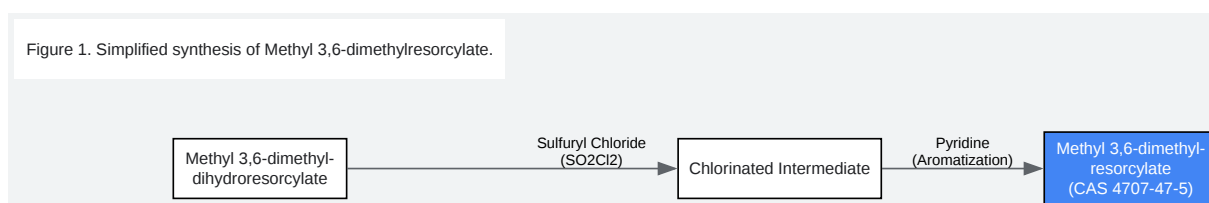
A representative laboratory-scale synthesis of Methyl 3,6-dimethyl-resorcyate is described as follows:

- **Reaction Setup:** In a 5 L round-bottom flask equipped with a reflux condenser, stirrer, thermometer, and addition funnel, dissolve methyl 3,6-dimethyl-dihydroresorcyate (336.6g, 1.70 mol) in dimethylformamide (1 L).[5]

- Chlorination: Cool the solution to 5°C under a nitrogen atmosphere. Add sulfuryl chloride (229.5g, 1.70 mol) dropwise with stirring, maintaining the temperature between 5-10°C. Stir the reaction mixture at 10°C for an additional hour, then at 25°C for 4 hours.[5]
- Aromatization: Cool the solution back to 5°C and add pyridine (403.4g, 5.10 mol) dropwise, keeping the temperature between 5-10°C.[5]
- Workup: Extract the mixture with ethyl acetate. Neutralize the combined organic layers by washing with saturated sodium bicarbonate solution and then with water.[5]
- Purification: Dry the organic layer over anhydrous sodium sulfate and distill the solvent under reduced pressure to yield the crude product. Purify the product by dissolving it in hot methanol and precipitating with distilled water.[5]

Illustrative Synthesis Pathway

The following diagram illustrates a general synthetic approach to Methyl 3,6-dimethylresorcylate, highlighting the key transformation from a dihydroresorcylate precursor.



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Figure 1. Simplified synthesis of Methyl 3,6-dimethylresorcylate.

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